

Application Notes: The Role of Nobelium (No) in Advanced Heavy Element Research

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Compound of Interest

Compound Name: *Nobelium*
CAS No.: *10028-14-5*
Cat. No.: *B154978*

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Introduction

Nobelium (No), a synthetic transuranic element with atomic number 102, holds a unique position in the periodic table as the penultimate member of the actinide series.^{[1][2]} Due to its extreme instability and the minuscule quantities in which it can be produced, **nobelium** has no commercial applications.^[2] Its sole purpose lies in fundamental scientific research, where it serves as a critical tool for probing the limits of the periodic table, understanding the behavior of super-heavy elements, and testing advanced theories of atomic and nuclear structure.^{[2][3]}

Key Applications in Heavy Element Research

The research applications of **nobelium** are centered on its unique nuclear and chemical properties. It is produced exclusively in particle accelerators through the fusion of lighter atomic nuclei.^{[3][4]}

- **Probing Nuclear Structure and Stability:** The study of **nobelium** isotopes provides crucial data for refining nuclear models. For instance, the nucleus of **nobelium**-254 has been shown to be deformed rather than spherical, and it remains remarkably stable even in high-

spin states.[5] This finding provides direct experimental insight into the structural properties of heavy nuclei and helps theorists predict the characteristics of the long-sought "island of stability" for superheavy elements.[3][5]

- Investigating Relativistic Effects and Chemical Properties: **Nobelium**'s chemistry is of significant interest because its most stable oxidation state in aqueous solution is +2 ($[\text{Rn}]5f^{14}$), which is highly unusual for an actinide.[1][4][6] Most other actinides are most stable in the +3 state.[4] This unique stability of the No^{2+} ion, predicted by Glenn T. Seaborg in 1949, confirms the presence of a stable, filled $5f^{14}$ electron shell and provides a powerful tool for studying the profound influence of relativistic effects on electron orbitals in the heaviest elements.[4][7] Recent breakthroughs have allowed for the first-ever direct measurement of molecules containing **nobelium**, enabling a direct comparison of chemical properties between early and late actinides and further refining our understanding of periodic trends.[8][9]
- Synthesis of Heavier Elements: Techniques developed for the synthesis and identification of **nobelium** isotopes pave the way for the discovery of new, even heavier elements.[3] **Nobelium** can be a product in the decay chain of heavier elements, and studying its formation helps researchers understand the nuclear reaction dynamics essential for pushing the boundaries of the periodic table.[3][10]

Quantitative Data

The production and study of **nobelium** are inherently quantitative, relying on precise measurements of reaction cross-sections, decay energies, and half-lives.

Table 1: Properties of Key **Nobelium** Isotopes for Research

Isotope	Half-Life	Primary Decay Mode(s)	Common Production Reaction
^{259}No	58 minutes	Alpha Decay	$^{246}\text{Cm} + ^{13}\text{C} \rightarrow ^{259}\text{No}^* \rightarrow ^{259}\text{No} + 0n$
^{255}No	3.1 minutes	Alpha Decay, Electron Capture	$^{249}\text{Cf} + ^{12}\text{C} \rightarrow ^{255}\text{No} + 6n$

| ^{254}No | ~51 seconds | Alpha Decay, Spontaneous Fission | $^{208}\text{Pb} + ^{48}\text{Ca} \rightarrow ^{256}\text{No}^* \rightarrow ^{254}\text{No} + 2\text{n}$ |

Data compiled from sources:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Example **Nobelium** Production Reactions

Target Isotope	Projectile Ion	Projectile Energy (Approx.)	Product Isotope	Facility Type
Curium-246 (^{246}Cm)	Carbon-13 (^{13}C)	70-80 MeV	Nobelium-259 (^{259}No)	Cyclotron / Linear Accelerator
Curium-248 (^{248}Cm)	Carbon-12 (^{12}C)	~73 MeV	Nobelium-255 (^{255}No)	Cyclotron
Californium-249 (^{249}Cf)	Carbon-12 (^{12}C)	~73 MeV	Nobelium-255 (^{255}No)	Heavy Ion Linear Accelerator

| Lead-208 (^{208}Pb) | Calcium-48 (^{48}Ca) | 215-220 MeV | **Nobelium-254** (^{254}No) |
Superconducting Linear Accelerator |

Data compiled from sources:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

Experimental Protocols

The following represents a generalized protocol for the production, separation, and identification of a **nobelium** isotope. These experiments are conducted "atom-at-a-time," meaning that individual atoms are detected and analyzed.[\[7\]](#)

Protocol 1: Synthesis and Identification of ^{255}No

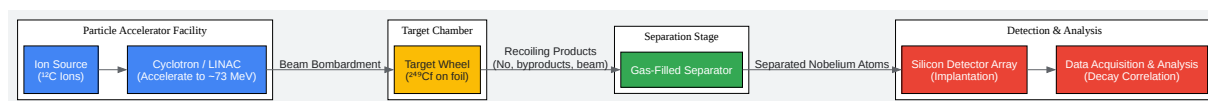
- 1.0 Objective: To synthesize the isotope **nobelium-255** via a heavy-ion fusion-evaporation reaction and to identify it through its characteristic alpha decay.
- 2.0 Materials and Equipment:

- Target: Californium-249 (^{249}Cf), electrodeposited onto a thin beryllium or titanium foil ($\sim 350 \mu\text{g}/\text{cm}^2$).[\[4\]](#)
 - Projectile: A beam of Carbon-12 (^{12}C) ions.[\[4\]](#)
 - Accelerator: A heavy-ion accelerator, such as a cyclotron or linear accelerator (LINAC), capable of accelerating ^{12}C ions to $\sim 73 \text{ MeV}$.[\[4\]](#)[\[7\]](#)
 - Separator: A gas-filled recoil separator (e.g., Berkeley Gas-filled Separator) to physically separate the **nobelium** products from the unreacted primary beam and other reaction byproducts.[\[8\]](#)
 - Detector System: A position-sensitive silicon detector array for measuring the energy and position of alpha particles and spontaneous fission events. The detector is typically placed at the focal plane of the separator.
- 3.0 Methodology:
 - Target Preparation: A thin, uniform target of ^{249}Cf is prepared to maximize the yield and minimize energy loss of the recoiling products.
 - Irradiation: The ^{249}Cf target is bombarded with a high-intensity beam of ^{12}C ions from the accelerator. The beam energy is precisely tuned to maximize the cross-section for the $^{249}\text{Cf}(^{12}\text{C}, 6n)^{255}\text{No}$ reaction.[\[4\]](#)
 - Product Separation: The reaction products, including the desired ^{255}No atoms, recoil out of the target. They enter the gas-filled separator, where their trajectory is determined by their magnetic rigidity. This allows for the spatial separation of the **nobelium** atoms from the vastly more numerous projectile ions and other unwanted particles.[\[8\]](#)[\[9\]](#)
 - Implantation and Detection: The separated ^{255}No atoms are implanted into the silicon detector array. The system records the time and position of each implantation event.
 - Decay Analysis: The subsequent radioactive decay of the implanted atom is monitored. For ^{255}No , the primary signature is the emission of an alpha particle with a characteristic energy. The detector system measures the energy of this alpha particle and the time elapsed between implantation and decay (which correlates to the isotope's half-life).

- Genetic Correlations: Further confidence in identification is achieved by observing the decay of the daughter nuclide. The alpha decay of ^{255}No produces fermium-251 (^{251}Fm), which has its own distinct alpha decay signature. Observing this correlated sequence of decays provides a definitive identification of the parent **nobelium** isotope.
- 4.0 Data Analysis:
 - The collected data (implantation position, decay energy, decay time) are analyzed to reconstruct decay chains.
 - An energy spectrum of detected alpha particles is generated. Peaks in this spectrum correspond to the characteristic decay energies of ^{255}No and its daughter products.
 - A decay curve is plotted by binning the time differences between implantation and the first decay. This curve is fitted with an exponential function to determine the experimental half-life of the isotope, which is then compared to known values for ^{255}No (3.1 minutes).[4]

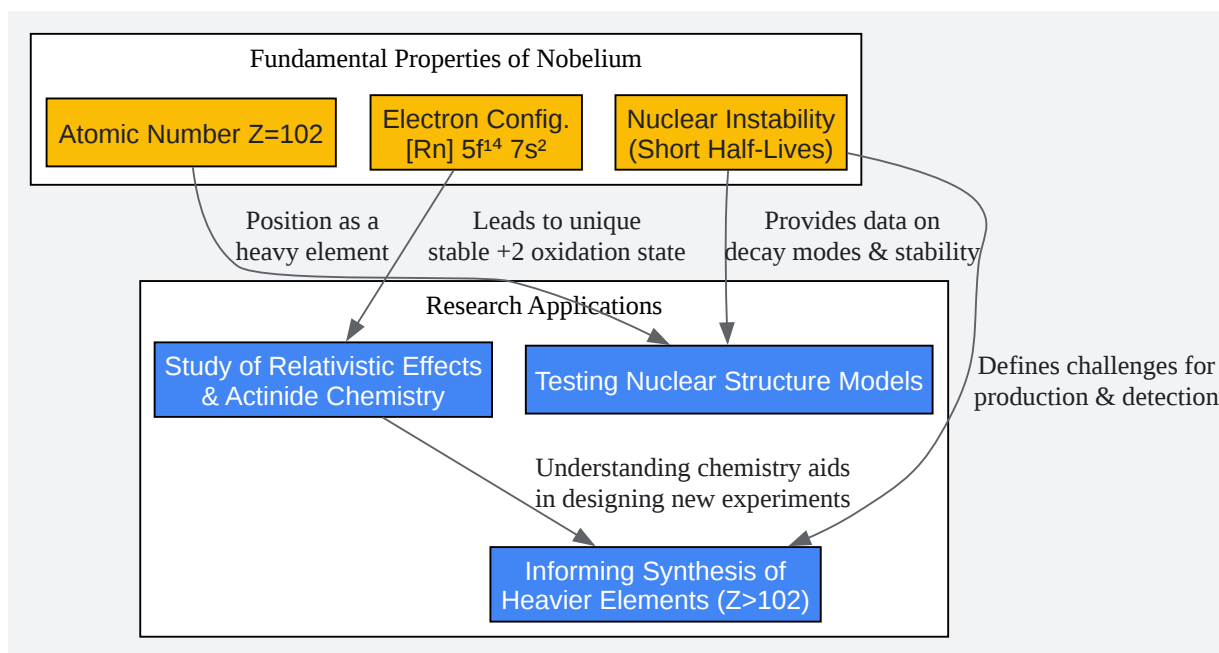
Visualizations

The following diagrams illustrate the workflow and logical relationships in **nobelium** research.



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Caption: Experimental workflow for the synthesis and identification of **nobelium**.



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Caption: Logical relationships in **nobelium** research.

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